

Technical Master File: (Ferrocenylmethyl)trimethylammonium Bromide

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Compound of Interest

Compound Name: (FERROCENYLMETHYL)TRIMETHYLAMMONIUM BROMIDE

CAS No.: 106157-30-6

Cat. No.: B564395

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A Standardized Aqueous Redox Probe for Kinetic & Bio-Sensing Applications

Executive Summary

(Ferrocenylmethyl)trimethylammonium bromide (often abbreviated as FcTMA

Br

) is a premier water-soluble organometallic redox probe. Unlike neutral ferrocene, which requires organic solvents, the trimethylammonium cationic tether grants FcTMA

exceptional solubility in aqueous media while retaining the fast, reversible one-electron transfer kinetics characteristic of the ferrocenyl moiety.

This guide provides a definitive technical profile, validated synthesis protocols, and electrochemical characterization standards. It is designed to serve as a self-contained reference for integrating FcTMA

into biosensors, aqueous redox flow batteries (ARFBs), and kinetic benchmarking workflows.

Physicochemical Architecture & Profile

The molecule consists of a ferrocene core functionalized with a quaternary ammonium group.

[1] This cationic charge is critical: it prevents adsorption onto electrode surfaces (common with neutral ferrocene) and ensures stability in physiological pH ranges.

Table 1: Core Physicochemical Specifications

Property	Specification	Notes
IUPAC Name	(Ferrocenylmethyl)trimethylammonium bromide	
Common Abbr.	FcTMA Br	
CAS Number	106157-30-6	Specific to Bromide salt.
Formula		
Molecular Weight	338.07 g/mol	
Appearance	Yellow to Orange Crystalline Powder	Oxidized form (Fe) is Blue/Green.
Solubility	Aqueous: > 0.5 M	Highly soluble in water, MeOH; insoluble in .
Redox Potential	V vs. NHE	Approx. +0.41 V vs. Ag/AgCl (3M KCl).
Diffusion Coeff. ()	cm /s	In 0.1 M KCl at 25°C.

Synthesis & Purification Protocols

While the iodide salt is commercially ubiquitous, the bromide salt is often preferred in biological systems to avoid iodide oxidation interferences or specific anion toxicity. Below is the Ion-Exchange Metathesis Protocol, selected for its safety and high yield compared to handling gaseous methyl bromide.

Protocol A: Synthesis via Anion Metathesis (Recommended)

Objective: Convert (Ferrocenylmethyl)trimethylammonium iodide to the bromide salt.

Reagents:

- Precursor: (Ferrocenylmethyl)trimethylammonium iodide (Commercial or synthesized via).
- Exchange Resin: Amberlite IRA-400 (Chloride form) or Dowex 1X8.
- Eluent: Deionized Water (18.2 M).
- Precipitant: Concentrated HBr (hydrobromic acid) or NaBr.

Workflow:

- Resin Preparation:
 - Pack a glass column (20 cm x 2 cm) with Amberlite IRA-400.
 - Flush with 1 M NaBr (500 mL) to convert the resin from Chloride to Bromide form.
 - Rinse with DI water until the eluent is halide-free (test negative).
- Ion Exchange:
 - Dissolve 2.0 g of the Iodide salt in minimal warm water (approx. 15 mL).

- Load onto the column. Elute with DI water at a flow rate of 1 mL/min.
- Collect the yellow/orange fraction. The iodide is retained; the bromide elutes.
- Isolation:
 - Concentrate the eluent via rotary evaporation to ~5 mL.
 - Add excess acetone or diethyl ether to precipitate the bromide salt.
 - Filter and dry under vacuum at 40°C for 12 hours.

Validation:

- Gravimetric Yield: >90%.^{[1][2]}
- Purity Check: Dissolve a sample in water; add
. A cream/yellow precipitate indicates residual iodide; white indicates pure bromide/chloride.
(Quantitative: Elemental Analysis).

Visualizing the Synthesis Logic



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Figure 1: Step-wise conversion from tertiary amine to quaternary bromide salt via iodide intermediate.

Electrochemical Characterization Standards

To use FcTMA

as a reference standard, strict adherence to the voltammetric protocol is required. The redox event is the one-electron oxidation of the iron center:

Protocol B: Cyclic Voltammetry (CV) Validation

Setup:

- Working Electrode: Glassy Carbon (3 mm dia), polished with 0.05 m alumina.
- Reference: Ag/AgCl (3 M KCl).
- Counter: Platinum wire.[3]
- Electrolyte: 0.1 M KCl or (pH 7.0).

Procedure:

- Prepare a 1.0 mM solution of FcTMA Br in the electrolyte.
- Deoxygenate with Argon/Nitrogen for 10 minutes (critical to prevent parasitic oxygen reduction).
- Scan Range: 0.0 V to +0.8 V vs. Ag/AgCl.
- Scan Rates: 10, 20, 50, 100, 200 mV/s.

Data Analysis & Acceptance Criteria:

- Reversibility: The peak separation () should be 59-65 mV at slow scan rates, indicating a Nernstian reversible process.
- Current Ratio:
.
- Linearity: Plot

vs.

(square root of scan rate).[4]

must be >0.998.

Calculating Diffusion Coefficient (

): Use the Randles-Sevcik equation for a reversible system at 25°C:

- (electron transfer)

- = Electrode area (cm

)²[4]

- = Concentration (mol/cm

)³[4]

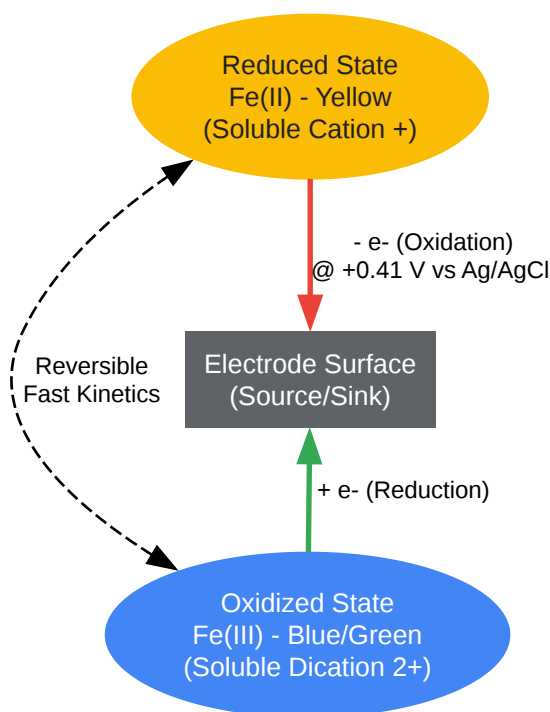
- Target

Value:

cm

/s.

Mechanism of Action Diagram



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Figure 2: The reversible one-electron redox cycle at the electrode interface.

Applications in Bio-Sensing & Kinetics

1. Enzymatic Mediator (Glucose Sensing)

FcTMA

acts as an artificial electron acceptor for oxidases (e.g., Glucose Oxidase - GOx). It replaces oxygen, mitigating errors from oxygen fluctuation in blood samples.

- Mechanism:

- Glucose + GOx(FAD)

Gluconolactone + GOx(FADH

)

- GOx(FADH

) + 2 FcTMA

GOx(FAD) + 2 FcTMA

+ 2H

o 2 FcTMA

2 FcTMA

+ 2e

(at Electrode)

- Advantage: The formal potential (+0.41 V) is low enough to avoid oxidizing common interferents like ascorbic acid or uric acid, yet high enough to drive the enzyme efficiently.

2. Aqueous Redox Flow Batteries (ARFBs)

Used as a catholyte material. The high solubility (>0.5 M) allows for high volumetric energy density.

- Stability: The quaternary ammonium group prevents dimerization and degradation common to unsubstituted ferrocenium ions in water.

Safety & Handling (MSDS Summary)

- Hazards: Irritant to eyes, respiratory system, and skin (H315, H319, H335).
- Storage: Hygroscopic. Store in a desiccator at room temperature. Protect from light (slow photolysis of the ferrocene ring can occur over months).
- Disposal: Contains Iron. Dispose of as heavy metal organic waste.

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